

Personal protective equipment for handling Digoxigenin bisdigitoxoside

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Compound of Interest

Compound Name: *Digoxigenin bisdigitoxoside*

Cat. No.: *B194526*

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Essential Safety and Handling Guide for Digoxigenin Bisdigitoxoside

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Digoxigenin bisdigitoxoside**. The following procedures and recommendations are designed to ensure a safe laboratory environment and proper disposal of this potent compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Digoxigenin bisdigitoxoside** is presented below.

Property	Value	Reference
CAS Number	5297-05-2	[1][2]
Molecular Formula	C35H54O11	[2][3]
Molecular Weight	650.80 g/mol	[2]
Appearance	White to Off-White Solid	[4]
Purity	≥98%	[2]
Storage Temperature	2-8°C or -20°C in a freezer under inert atmosphere	[4]
Solubility	Slightly soluble in DMSO and Methanol (with sonication)	[4]
Stability	Hygroscopic	[4]

Hazard Identification and Personal Protective Equipment (PPE)

Digoxigenin bisdigitoxoside is a metabolite of Digoxin and should be handled with extreme caution due to its high toxicity. Related compounds are classified as fatal if swallowed, in contact with skin, or if inhaled[5]. Therefore, stringent adherence to safety protocols and the use of appropriate personal protective equipment are mandatory.

PPE Category	Required Equipment	Specifications and Best Practices
Hand Protection	Chemical-resistant, disposable gloves	Nitrile or neoprene gloves are recommended. Change gloves frequently and immediately if contaminated, torn, or punctured.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Skin and Body Protection	Laboratory coat	A fully buttoned lab coat is required. Consider a disposable gown for procedures with a high risk of contamination.
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation	For handling powders or creating aerosols, a certified fume hood is essential. Do not breathe dust/fume/gas/mist/vapors/spray ^{[5][6]} .

Standard Operating Procedure for Handling Digoxigenin Bisdigitoxoside

The following protocol outlines the step-by-step procedure for the safe handling of **Digoxigenin bisdigitoxoside** in a research setting.

Preparation and Engineering Controls

- Designated Area: All work with **Digoxigenin bisdigitoxoside** must be conducted in a designated area within a certified chemical fume hood to minimize inhalation exposure.
- Decontamination: Ensure that all surfaces and equipment are clean before and after handling the compound. Use disposable plasticware or decontaminated glassware.

- **Emergency Equipment:** An emergency eyewash station and safety shower must be readily accessible.

Weighing and Reconstitution

- **Weighing:** Handle the solid compound with care to avoid generating dust. Weigh the required amount in a disposable weigh boat inside the fume hood.
- **Reconstitution:** If preparing a solution, add the solvent slowly to the solid to avoid splashing. Cap the vial securely before mixing.

Experimental Use

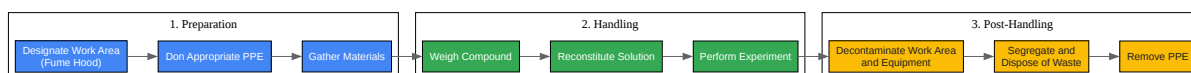
- **Pipetting:** Never pipette by mouth. Use calibrated pipettes with disposable tips.
- **Handling Solutions:** When handling solutions, wear appropriate gloves and eye protection. Avoid contact with skin and clothing.
- **Incubation and Storage:** Clearly label all containers with the compound name, concentration, date, and hazard symbols. Store at the recommended temperature (2-8°C or -20°C)[4].

Waste Disposal

- **Contaminated Materials:** All disposable items that have come into contact with **Digoxigenin bisdigitoxoside** (e.g., gloves, pipette tips, weigh boats) must be considered hazardous waste.
- **Waste Collection:** Collect all contaminated solid and liquid waste in clearly labeled, sealed containers.
- **Disposal Procedure:** Dispose of the chemical waste through a licensed professional waste disposal service. One method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber[7]. Dispose of contaminated packaging as unused product[7].

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for handling **Digoxigenin bisdigitoxoside**.



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References

- 1. Digoxigenin CRS | CAS 1672-46-4 | LGC Standards [lgcstandards.com]
- 2. scbt.com [scbt.com]
- 3. Digoxigenin bisdigitoxoside | C35H54O11 | CID 92999 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. digoxigenin-bis(digitoxoside) | 5297-05-2 [chemicalbook.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. fishersci.com [fishersci.com]
- 7. Digoxigenin | C23H34O5 | CID 15478 - PubChem [pubchem.ncbi.nlm.nih.gov]
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